

# Application Note and Protocol: Quantification of 2-(2-aminophenyl)-N-methylacetamide by HPLC

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## Compound of Interest

Compound Name: 2-(2-aminophenyl)-N-methylacetamide

Cat. No.: B1284525

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## Introduction

**2-(2-aminophenyl)-N-methylacetamide** is an aromatic amine derivative of interest in pharmaceutical and chemical research. Accurate and precise quantification of this compound is crucial for various applications, including process monitoring, quality control, and stability studies. High-Performance Liquid Chromatography (HPLC) is a widely used analytical technique for the separation and quantification of such compounds due to its high resolution, sensitivity, and specificity.<sup>[1][2]</sup> This application note provides a detailed protocol for the determination of **2-(2-aminophenyl)-N-methylacetamide** using a reversed-phase HPLC (RP-HPLC) method with UV detection. The method is designed to be simple, robust, and suitable for routine analysis in a laboratory setting.

## Physicochemical Properties of the Analyte

A thorough understanding of the analyte's properties is fundamental for developing a successful HPLC method. Key physicochemical properties of **2-(2-aminophenyl)-N-methylacetamide** and its isomers are summarized below.

Property	Value	Source
Chemical Formula	C <sub>9</sub> H <sub>12</sub> N <sub>2</sub> O	[3]
Molecular Weight	164.20 g/mol	[4]
IUPAC Name	2-(2-aminophenyl)-N-methylacetamide	[5]
CAS Number	22902-29-0	[3]

## Experimental Protocols

### 1. Instrumentation and Chromatographic Conditions

This method was developed for a standard HPLC system equipped with a UV detector.

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Detector	UV-Vis Detector
Column	C18 reverse-phase column (e.g., Zorbax SB C8, 150mm x 4.6mm, 5µm)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	Acetonitrile
Gradient	20% B to 80% B over 10 minutes, then hold at 80% B for 2 minutes, followed by re-equilibration at 20% B for 3 minutes.
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30 °C
Detection Wavelength	240 nm

## 2. Preparation of Solutions

- a. Standard Stock Solution (1000 µg/mL): Accurately weigh 10 mg of **2-(2-aminophenyl)-N-methylacetamide** reference standard and transfer it to a 10 mL volumetric flask. Dissolve the standard in methanol and make up the volume to the mark. This stock solution should be stored at 2-8 °C and protected from light.
- b. Working Standard Solutions: Prepare a series of working standard solutions by diluting the stock solution with the mobile phase (initial conditions: 80% A, 20% B) to achieve concentrations ranging from 1 µg/mL to 100 µg/mL. These solutions are used to construct the calibration curve.
- c. Sample Preparation: The sample preparation procedure will vary depending on the matrix. For a simple solution, dissolve the sample containing **2-(2-aminophenyl)-N-methylacetamide** in the mobile phase to achieve a concentration within the calibration range. If the sample is in a complex matrix, a suitable extraction method, such as liquid-liquid extraction or solid-phase extraction, may be required.[2][6]

## 3. Analytical Procedure

- Equilibrate the HPLC system with the mobile phase at the initial conditions for at least 30 minutes or until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure no interfering peaks are present.
- Inject the series of working standard solutions in triplicate.
- Construct a calibration curve by plotting the peak area against the concentration of the standard solutions.
- Inject the sample solutions in triplicate.
- Determine the concentration of **2-(2-aminophenyl)-N-methylacetamide** in the samples by interpolating their peak areas from the calibration curve.

## Data Presentation

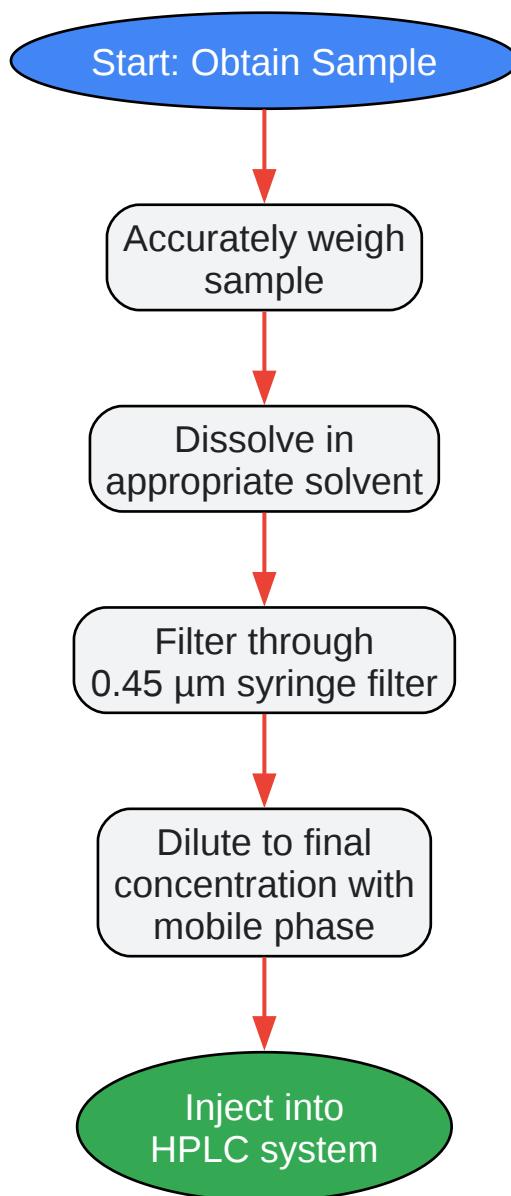
The quantitative performance of the HPLC method is summarized in the table below. These values are typical for a validated HPLC method for similar analytes.

Parameter	Expected Value
Retention Time (min)	~ 5.5
Linearity ( $R^2$ )	$\geq 0.999$
Limit of Detection (LOD) ( $\mu\text{g/mL}$ )	~ 0.1
Limit of Quantification (LOQ) ( $\mu\text{g/mL}$ )	~ 0.3
Precision (%RSD)	< 2%
Accuracy (% Recovery)	98 - 102%

## Visualizations

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Caption: Experimental workflow for the HPLC quantification of 2-(2-aminophenyl)-N-methylacetamide.



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